

# N-Benzylformamide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N-Benzylformamide*

Cat. No.: *B155507*

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## Introduction

**N-Benzylformamide** (CAS No. 6343-54-0) is an organic compound classified as a member of the formamides.[1] Structurally, it consists of a benzyl group attached to the nitrogen atom of a formamide moiety.[2] This white to pale yellow crystalline solid serves as a versatile and valuable synthetic intermediate in organic chemistry.[3][4] Its utility is particularly noted in the synthesis of various heterocyclic compounds and as a precursor in the development of potential therapeutic agents.[2][3] This document provides an in-depth overview of the physical, chemical, and spectral properties of **N-Benzylformamide**, along with experimental protocols, key applications, and safety information relevant to researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

The fundamental physical and chemical properties of **N-Benzylformamide** are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Table 1: Identifiers and Chemical Structure

Identifier	Value
IUPAC Name	N-benzylformamide[1][4]
CAS Number	6343-54-0[4][5]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO[4][5]
Molecular Weight	135.16 g/mol [1]
Canonical SMILES	C1=CC=C(C=C1)CNC=O[1]
InChI Key	IIBOGKHTXBPGEI-UHFFFAOYSA-N[1][4]

Table 2: Physical Properties

Property	Value	Source
Appearance	White to pale yellow solid/crystalline powder.[3][4] [5]	
Melting Point	58-64 °C[4][6]; 60-61 °C (lit.)[3] [5]	
Boiling Point	248.86 °C (rough estimate)[3] [5]	
Density	1.1031 (rough estimate)[3][5]	
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol.[3][5][7] Slightly soluble in water.[8]	
pKa	16.35 ± 0.23 (Predicted)[3][5]	
Refractive Index	1.5635 (rough estimate)[3][5]	

Table 3: Spectral Data Summary

Spectral Data Type	Availability
<sup>1</sup> H NMR	Available[1][9]
<sup>13</sup> C NMR	Available[1][9]
<sup>15</sup> N NMR	Available[1][9]
Infrared (IR) Spectroscopy	Available (FTIR, ATR-IR)[1][9][10]
Mass Spectrometry (MS)	Available (GC-MS, Electron Ionization)[1][9][11]
Raman Spectroscopy	Available[1][9]

## Synthesis and Reactivity

**N-Benzylformamide** is commonly prepared through the formylation of benzylamine.[5][12] This can be achieved by reacting benzylamine with reagents such as formamide or formic acid.[5] It is a versatile precursor that can be converted into various other functional groups and scaffolds, including amines and isocyanides.[13] It also participates in reactions to form ureas, making it a valuable building block in synthetic chemistry.[13]

Caption: Synthesis pathway for **N-Benzylformamide** from Benzylamine.

## Experimental Protocols

While specific reaction conditions can be optimized, a general protocol for the laboratory-scale synthesis of **N-Benzylformamide** is outlined below. This protocol is based on the common formylation reaction of benzylamine.

### Protocol: Synthesis of **N-Benzylformamide**

#### Materials:

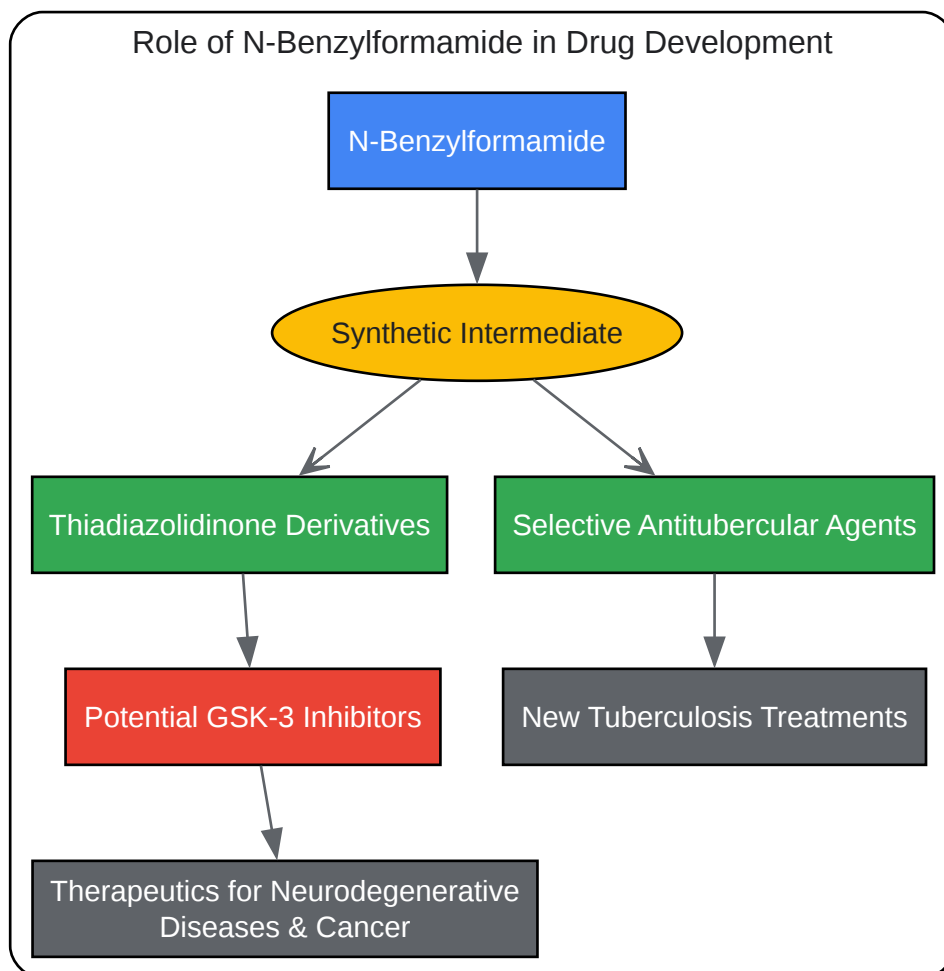
- Benzylamine
- Formic acid (or a suitable formylating agent like ethyl formate)
- Toluene (or another suitable solvent)

- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask equipped with a reflux condenser and Dean-Stark trap
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine benzylamine and a slight molar excess of formic acid in toluene.
- **Azeotropic Water Removal:** Equip the flask with a Dean-Stark trap and a reflux condenser. Heat the mixture to reflux. Water produced during the reaction will be collected in the trap, driving the reaction to completion.
- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected or by using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, allow the mixture to cool to room temperature. Transfer the solution to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with a saturated solution of sodium bicarbonate (to neutralize excess formic acid), water, and finally brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent (toluene) under reduced pressure using a rotary evaporator.

- Purification: The resulting crude product, **N-Benzylformamide**, will be a solid or oil that solidifies upon standing.[3][5] It can be further purified by recrystallization from a suitable solvent system (e.g., toluene/hexanes) or by column chromatography if necessary.
- Characterization: Confirm the identity and purity of the final product using methods such as melting point determination, NMR spectroscopy, and IR spectroscopy.[1][4]



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